

# Application Notes and Protocols for 2-Ethylfuran as an Analytical Standard

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## Compound of Interest

Compound Name: **2-Ethylfuran**

Cat. No.: **B109080**

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These application notes provide detailed protocols for the use of **2-Ethylfuran** as an analytical standard in the quantification of furan and alkylfurans in food matrices. The methodologies outlined are primarily based on gas chromatography-mass spectrometry (GC-MS) coupled with headspace (HS) or headspace solid-phase microextraction (HS-SPME) sampling techniques.

## Introduction

**2-Ethylfuran** is a volatile organic compound belonging to the furan family.<sup>[1][2]</sup> It is formed during the thermal processing of foods through various chemical reactions.<sup>[1][3]</sup> As furan and its derivatives are of potential health concern, accurate and sensitive analytical methods are essential for their monitoring in food products.<sup>[1][4]</sup> **2-Ethylfuran** is commonly used as a standard in these analyses to ensure the accuracy and reliability of quantitative results. It is particularly relevant in the analysis of coffee, infant formula, baby food, and cereals.<sup>[5][6][7]</sup>

## Physicochemical Properties of 2-Ethylfuran

A summary of the key physicochemical properties of **2-Ethylfuran** is presented in the table below, which is critical for its use as an analytical standard.

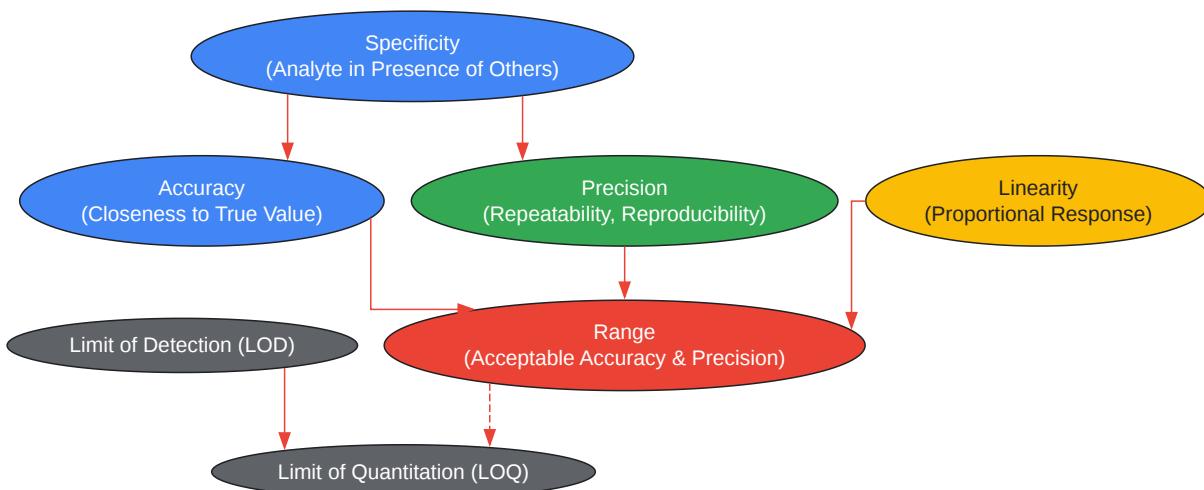
Property	Value	Reference
Chemical Formula	C <sub>6</sub> H <sub>8</sub> O	[8][9]
Molecular Weight	96.13 g/mol	[9]
CAS Number	3208-16-0	[8][9]
Boiling Point	92-93 °C at 768 mmHg	[9]
Density	0.912 g/mL at 25 °C	[9]
Refractive Index	n <sub>20/D</sub> 1.439	[9]
Appearance	Colorless liquid	[10]
Odor	Smoky, burnt odor; sweet when diluted	[10]

## Analytical Methodologies

The primary analytical technique for the quantification of **2-Ethylfuran** is Gas Chromatography-Mass Spectrometry (GC-MS).<sup>[4]</sup> Due to the high volatility of **2-Ethylfuran**, headspace sampling is the preferred injection method. Both static headspace (HS) and solid-phase microextraction (HS-SPME) are widely used.<sup>[1][5]</sup> The use of an isotopically labeled internal standard, such as **2-ethylfuran-d5**, is recommended for optimal accuracy and precision.<sup>[11]</sup>

## Experimental Workflow

The general experimental workflow for the analysis of **2-Ethylfuran** in food samples is depicted in the following diagram.



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## References

- 1. [gcms.labrulez.com](http://gcms.labrulez.com) [gcms.labrulez.com]
- 2. [researchgate.net](http://researchgate.net) [researchgate.net]

- 3. Analysis of Furan and Alkylfurans in Food Commodities by SPME Arrow GC-MS | Separation Science [sepscience.com]
- 4. benchchem.com [benchchem.com]
- 5. gcms.cz [gcms.cz]
- 6. shimadzu.com [shimadzu.com]
- 7. Quantification of furan and 5 alkylfurans with complete separation of 2-ethylfuran and 2,5-dimethylfuran isomers in cereals, coffee and Infant products by GC-MS - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Furan, 2-ethyl- [webbook.nist.gov]
- 9. 2-エチルフラン analytical standard | Sigma-Aldrich [sigmaaldrich.com]
- 10. Showing Compound 2-Ethylfuran (FDB020370) - FooDB [foodb.ca]
- 11. gcms.cz [gcms.cz]
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